

# using Polonium-205 as a source for alpha spectrometry calibration

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## Compound of Interest

Compound Name: Polonium-205

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## Application Notes & Protocols: Alpha Spectrometry Calibration

Topic: Using a Mixed Alpha Source for Alpha Spectrometry Calibration

For: Researchers, Scientists, and Drug Development Professionals

### Introduction: Selection of an Appropriate Alpha Source for Spectrometry Calibration

The accurate calibration of alpha spectrometers is fundamental for the quantitative analysis of alpha-emitting radionuclides. An ideal calibration source possesses a long half-life, emits alpha particles at well-defined and distinct energies, and is readily available in a stable, safe, and certified form.

While the inquiry specified the use of **Polonium-205** ( $^{205}\text{Po}$ ), it is crucial to note that this isotope is not a suitable candidate for routine alpha spectrometry calibration.  $^{205}\text{Po}$  is an artificially produced radionuclide with an extremely short half-life of approximately 1.74 hours[1][2]. This rapid decay makes it impractical for establishing and maintaining a reliable and long-term calibration of a spectrometer.

Therefore, these application notes will focus on the use of a more appropriate and widely accepted calibration standard: a mixed alpha source typically containing Americium-241

( $^{241}\text{Am}$ ), Plutonium-239 ( $^{239}\text{Pu}$ ), and Curium-244 ( $^{244}\text{Cm}$ ). These radionuclides offer a range of alpha energies that are suitable for the calibration of most alpha-emitting nuclides of interest in environmental monitoring, research, and drug development.

## Characteristics of Standard Alpha Calibration Sources

The selection of radionuclides for a mixed alpha source is based on their decay characteristics, which provide a series of distinct and well-separated peaks across a useful energy range.

Radionuclide	Half-life	Primary Alpha Energies (MeV)	Abundance (%)
Americium-241 ( $^{241}\text{Am}$ )	432.2 years	5.486	85.2
		5.443	
Plutonium-239 ( $^{239}\text{Pu}$ )	24,110 years	5.157	73.3
		5.144	
		5.106	
Curium-244 ( $^{244}\text{Cm}$ )	18.1 years	5.805	76.7
		5.763	

Note: The listed alpha energies and abundances are the most prominent; other minor emissions exist.

## Experimental Protocol: Energy Calibration of an Alpha Spectrometer

This protocol outlines the procedure for performing an energy calibration using a mixed  $^{241}\text{Am}$ ,  $^{239}\text{Pu}$ , and  $^{244}\text{Cm}$  source.

### 3.1. Materials and Equipment

- Alpha spectrometer (e.g., Passivated Implanted Planar Silicon (PIPS) detector)
- Vacuum chamber
- Preamplifier, amplifier, and multichannel analyzer (MCA)
- Mixed alpha calibration source ( $^{241}\text{Am}$ ,  $^{239}\text{Pu}$ ,  $^{244}\text{Cm}$ ), traceable to a national standards laboratory[3]
- Tweezers for handling the source[4]
- Data acquisition and analysis software

### 3.2. Pre-measurement Checks

- System Integrity: Ensure all cables and connections are secure.
- Vacuum System: Verify that the vacuum pump is operational and can achieve the required vacuum level for the detector.
- Detector Inspection: Visually inspect the detector for any signs of contamination or damage.

### 3.3. Calibration Procedure

- Source Placement: Using tweezers, carefully place the mixed alpha source in the center of the sample holder within the vacuum chamber. Ensure the active side of the source is facing the detector.
- Chamber Evacuation: Close the vacuum chamber and evacuate it to the manufacturer's recommended operating pressure.
- Detector Bias: Apply the recommended bias voltage to the detector.
- Data Acquisition: Begin data acquisition using the MCA software. Collect a spectrum for a sufficient duration to obtain well-defined peaks with good statistical significance (low uncertainty).

- **Peak Identification:** Identify the prominent alpha peaks corresponding to  $^{241}\text{Am}$ ,  $^{239}\text{Pu}$ , and  $^{244}\text{Cm}$ .
- **Centroid Determination:** Use the analysis software to determine the channel number corresponding to the centroid of each identified peak.
- **Calibration Curve:** Create a calibration curve by plotting the known alpha energies of the standards against their corresponding channel numbers. Perform a linear regression to determine the energy calibration equation ( $\text{Energy} = m * \text{Channel} + c$ ).
- **Calibration Verification:** Verify the quality of the calibration by checking the Full Width at Half Maximum (FWHM) of the peaks, which is an indicator of detector resolution. For electroplated sources, FWHM values are typically less than 20 keV[3][4].

### 3.4. Post-measurement

- **Bias Voltage:** Turn off the detector bias voltage.
- **Venting:** Slowly vent the vacuum chamber to atmospheric pressure.
- **Source Removal:** Carefully remove the calibration source using tweezers and return it to its storage container[4].

## Experimental Protocol: Efficiency Calibration of an Alpha Spectrometer

The detection efficiency is a function of the counting geometry (source-to-detector distance and active area).

### 4.1. Procedure

- **Energy Calibration:** Perform an energy calibration as described in the protocol above.
- **Acquire Spectrum of Certified Source:** Using a certified single-nuclide source with a known activity (e.g.,  $^{241}\text{Am}$ ), acquire a spectrum for a predetermined time.

- **Determine Net Counts:** For the prominent peak of the certified source, determine the total counts within the region of interest (ROI).
- **Calculate Efficiency:** The detection efficiency ( $\epsilon$ ) is calculated as:

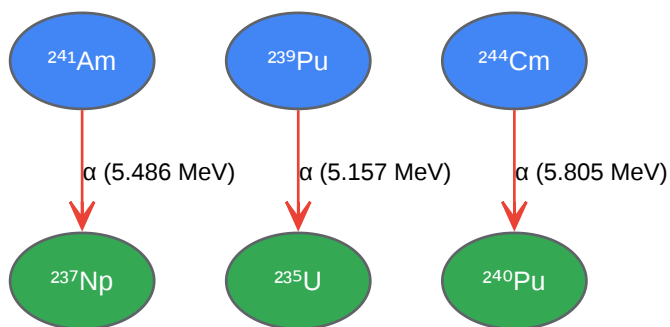
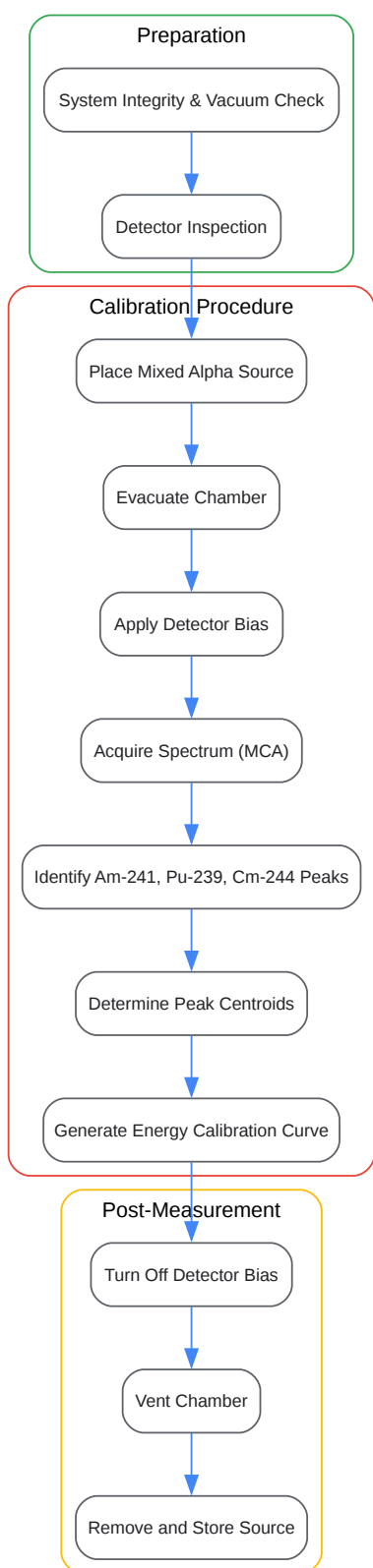
$$\epsilon (\%) = (\text{Net Counts} / \text{Acquisition Time}) / (\text{Source Activity} * \text{Branching Ratio}) * 100$$

- **Net Counts:** Total counts in the peak of interest.
- **Acquisition Time:** The duration of the measurement in seconds.
- **Source Activity:** The certified activity of the calibration source in Becquerels (Bq).
- **Branching Ratio:** The probability of the specific alpha decay being measured.

## Safety Precautions

- **Handling:** Always handle radioactive sources with tweezers to prevent contamination and damage<sup>[4]</sup>.
- **Contamination:** Although modern alpha sources are designed to minimize leakage, regular wipe tests of the spectrometer chamber and work area are recommended.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves and a lab coat, when handling radioactive sources.
- **Storage:** Store radioactive sources in a designated and shielded location when not in use.
- **Regulations:** Adhere to all local and institutional regulations for the handling and disposal of radioactive materials<sup>[5]</sup>.

## Visual Representations



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